

# Proper Disposal of NI-57: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: NI 57

Cat. No.: B1191946

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This document provides essential safety and logistical information for the proper disposal of NI-57 (CAS 1883548-89-7), a selective inhibitor of the BRPF protein family. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. NI-57 is classified as acutely toxic if swallowed, necessitating careful handling and disposal.


## Immediate Safety and Hazard Information

Before handling NI-57, it is imperative to be familiar with its hazard profile.

Signal Word: Danger

Hazard Statement: H301 - Toxic if swallowed

Pictogram:

 GHS06 Skull and Crossbones

Precautionary Statements:

- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P405: Store locked up.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

## Personal Protective Equipment (PPE)

All personnel handling NI-57 must wear the following minimum PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.

## Disposal Procedures

The following step-by-step procedure outlines the required actions for the safe disposal of NI-57.

## Waste Segregation and Collection

- Designated Waste Container: All solid NI-57 waste, including empty vials and contaminated consumables (e.g., pipette tips, weigh boats), must be collected in a dedicated, clearly labeled hazardous waste container.
- Labeling: The container must be labeled "Hazardous Waste - Acutely Toxic" and include the chemical name "NI-57" and its CAS number "1883548-89-7".

## Decontamination of Working Surfaces

- Prepare Decontamination Solution: Prepare a suitable decontamination solution as recommended by your institution's safety office. A common recommendation is a 10% bleach solution followed by a 70% ethanol rinse.
- Wipe Down: Thoroughly wipe down all surfaces that may have come into contact with NI-57.

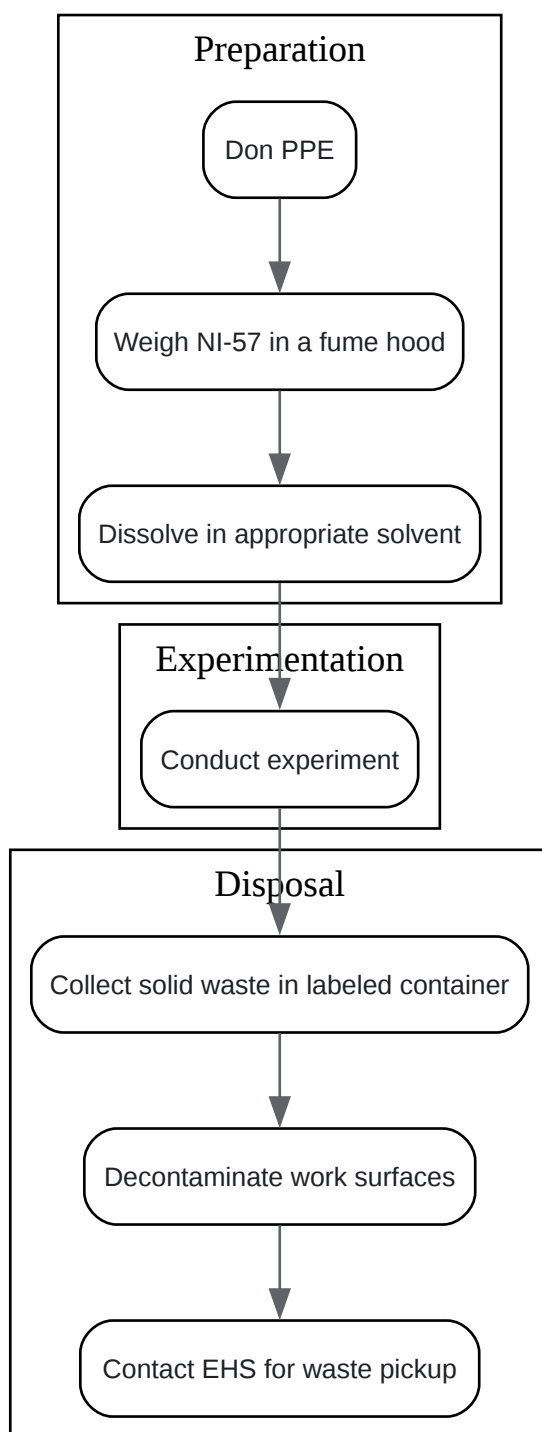
- **Dispose of Wipes:** All used cleaning materials must be disposed of in the designated hazardous waste container.

## Final Disposal

- **Contact EHS:** Once the hazardous waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) office.
- **Follow Institutional Protocols:** Adhere to all institutional procedures for the pickup and final disposal of hazardous chemical waste. Do not attempt to dispose of NI-57 down the drain or in regular trash.

## Experimental Workflow for Handling and Disposal

The following diagram illustrates the standard workflow for experiments involving NI-57, from preparation to final disposal.



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Diagram: NI-57 Experimental and Disposal Workflow

## Quantitative Data Summary

Property	Value	Reference
CAS Number	1883548-89-7	[1][2]
Molecular Formula	C <sub>19</sub> H <sub>17</sub> N <sub>3</sub> O <sub>4</sub> S	[1]
Molecular Weight	383.4 g/mol	[1]
Physical State	Crystalline solid	[1]
Storage Temperature	-20°C	
Solubility (DMSO)	25 mg/mL	[1]
Solubility (DMF)	30 mg/mL	[1]

## Logical Relationship of Disposal Steps

The following diagram illustrates the logical sequence and dependencies of the NI-57 disposal procedure.



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Diagram: Logical Flow of NI-57 Disposal

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. documents.tocris.com [documents.tocris.com]

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